Advanced Solid-Phase Peptide Synthesis of Peptidomimetics Using D-Homocysteine Derivatives

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Compound of Interest

Compound Name: *Fmoc-S-trityl-D-Homocysteine*

Cat. No.: *B1579579*

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Abstract & Strategic Rationale

The incorporation of D-Homocysteine (D-Hcy) into peptide sequences represents a high-value strategy in modern peptidomimetic drug design. While L-Cysteine is the standard for disulfide bridging, D-Homocysteine offers two distinct advantages that drive its selection in therapeutic campaigns:

- Proteolytic Stability: The D-configuration confers resistance to endogenous proteases, significantly extending the in vivo half-life of the therapeutic candidate.[1]
- Structural Modulation: The additional methylene group (

) in the side chain (compared to Cysteine) expands the ring size of cyclic peptides by one atom per residue. This subtle steric shift alters the ring pucker and flexibility, often relieving strain in tight turns or accommodating specific receptor binding pockets that standard Cys-Cys disulfides cannot fit.

This guide details the specific protocols for handling Fmoc-D-Hcy derivatives, overcoming the unique challenges of racemization control, thiol protection, and on-resin macrocyclization.

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Strategic Planning: Protecting Group Chemistry

Success with D-Hcy relies on selecting the correct orthogonal protection scheme before synthesis begins. The choice depends on whether the thiol will participate in a global disulfide bond, a site-specific staple, or Native Chemical Ligation (NCL).

Table 1: Protecting Group Selection Matrix

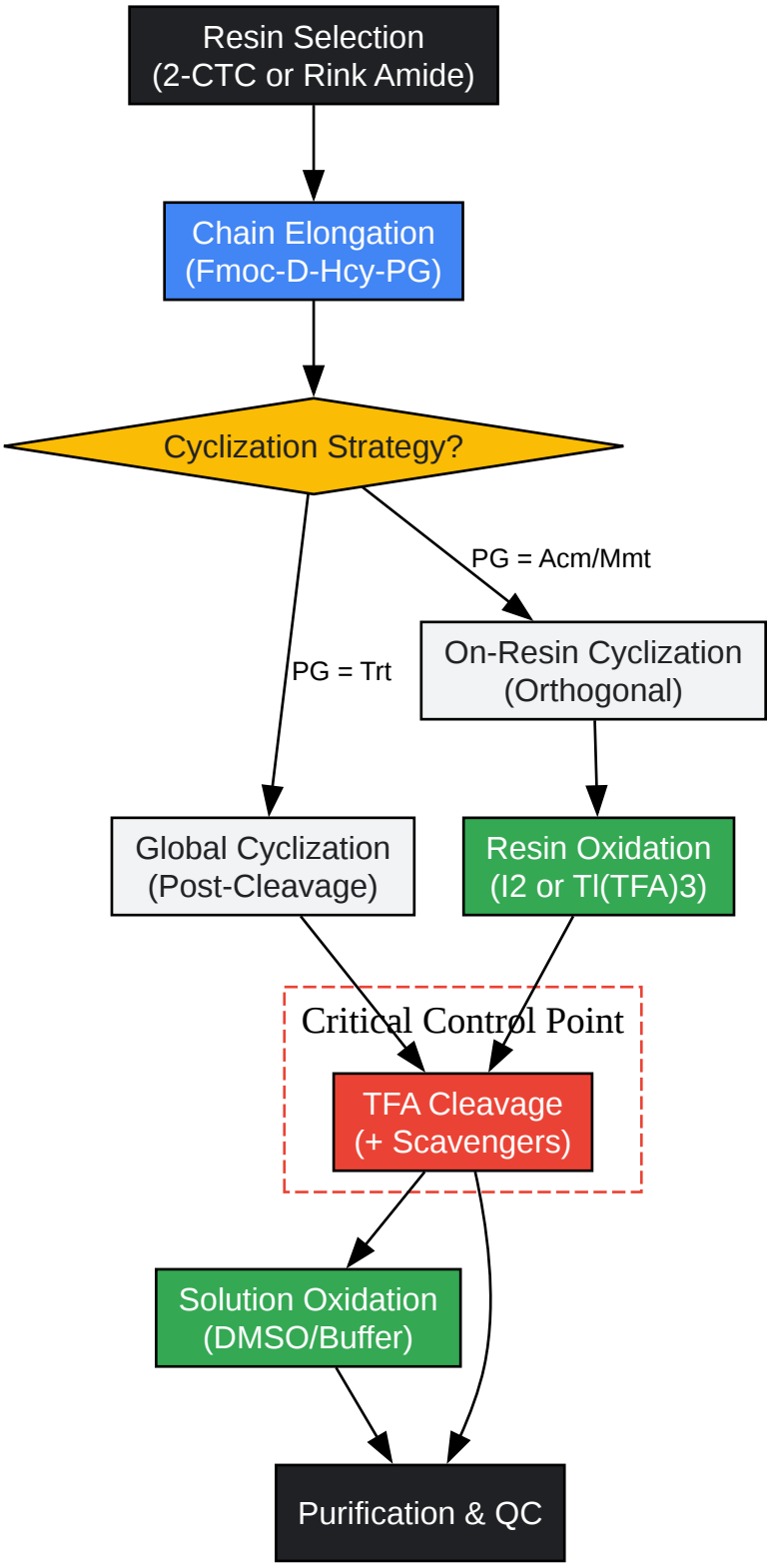
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Derivative	Lability	Primary Application	Causality & Notes
Fmoc-D-Hcy(Trt)-OH	Acid (TFA)	Linear peptides, Global cyclization	Standard. Trityl is removed during final cleavage, releasing the free thiol. Best for simple disulfide formation post-cleavage.
Fmoc-D-Hcy(Acm)-OH	Iodine / Tl(III)	On-resin Cyclization (Orthogonal)	Site-Specific. Acetamidomethyl (Acm) is stable to TFA. Allows synthesis of bicyclic peptides by cyclizing one bridge on-resin (Acm) and another in solution (Trt).
Fmoc-D-Hcy(StBu)-OH	Reductive (DTT/Phosphines)	Thiol protection / Late-stage exposure	Safety. The tert-butylthio group forms a disulfide. It is stable to acid and iodine, allowing it to survive multiple cyclization rounds before final reductive removal.
Fmoc-D-Hcy(Mmt)-OH	Dilute Acid (1% TFA)	Selective Deprotection / Labeling	Lability. Methoxytrityl (Mmt) is hyper-acid labile. Allows selective deprotection of the thiol while on resin (with full peptide protected) for site-specific conjugation (e.g., fluorophores).

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Experimental Workflow Visualization

The following diagram outlines the decision tree for synthesizing D-Hcy containing peptides, highlighting the critical divergence between linear synthesis and on-resin cyclization.



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Figure 1: Decision matrix for Solid-Phase Peptide Synthesis (SPPS) involving D-Homocysteine. Note the divergence based on protecting group selection.

Detailed Protocols

Protocol A: Coupling and Linear Synthesis

Objective: Incorporate Fmoc-D-Hcy(Trt)-OH without racemization. Challenge: D-amino acids are susceptible to epimerization (reversion to L-form) if over-activated. Furthermore, the bulky Trityl group on the longer Homocysteine side chain can create steric hindrance.

Reagents:

- Resin: 2-Chlorotrityl Chloride (2-CTC) is preferred for C-terminal D-Hcy to prevent diketopiperazine formation. Rink Amide for internal residues.
- Coupling Agents: DIC (Diisopropylcarbodiimide) and Oxyma Pure.[1]
- Solvent: DMF (Dimethylformamide).[2]

Step-by-Step Procedure:

- Resin Swelling: Swell resin in DCM (20 min) then DMF (20 min).
- Deprotection: Remove Fmoc from the previous amino acid using 20% Piperidine in DMF (2 x 5 min). Note: Monitor UV at 301nm to ensure complete removal.
- Activation (Pre-mix):
  - Dissolve Fmoc-D-Hcy(Trt)-OH (3.0 eq) and Oxyma Pure (3.0 eq) in minimal DMF.
  - Add DIC (3.0 eq).[1]
  - Crucial: Allow to activate for only 2–3 minutes. Extended activation increases racemization risk.[2]

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- Coupling: Add the activated mixture to the resin. Agitate at Room Temperature for 45–60 minutes.
- Monitoring: Perform a Kaiser Test.
  - Blue: Incomplete. Re-couple using HATU/HOAt (more powerful, but higher racemization risk—use only if necessary).
  - Yellow/Colorless: Complete.
- Capping: Cap unreacted amines with Acetic Anhydride/DIEA/DMF to prevent deletion sequences.

Protocol B: Cleavage and Handling (The "Thiolactone Trap")

Objective: Cleave peptide from resin while preserving the D-Hcy thiol and preventing side reactions. Causality: Homocysteine is prone to forming a thiolactone (a 5-membered cyclic thioester) under acidic conditions if the C-terminus is activated or if the side chain attacks the backbone. This is more prevalent in Hcy than Cys due to the favorable 5-membered ring formation.

Cocktail Formulation (Reagent K derivative):

- TFA (Trifluoroacetic acid): 92.5%
- DODT (2,2'-(Ethylenedioxy)diethanethiol): 2.5% (Preferred over EDT for less odor and better scavenging of Trityl cations).
- TIS (Triisopropylsilane): 2.5%
- Water: 2.5%[1]

Procedure:

- Cool the cleavage cocktail to 0°C (ice bath).
- Add to the resin and allow to warm to room temperature.[1][2] Agitate for 2–3 hours.

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- Precipitation: Filter resin and drop filtrate into cold Diethyl Ether (-20°C).
- Centrifugation: Spin down, decant ether. Wash pellet 3x with cold ether.
- Immediate Lyophilization: Dissolve in 0.1% TFA/Water and lyophilize immediately. Do not leave D-Hcy peptides in solution at neutral pH for long periods prior to purification to avoid oxidative dimerization.

Protocol C: Macrocyclization (Peptide Stapling)

Objective: Create a stable "staple" using a bis-alkylating linker between two D-Hcy residues (or D-Hcy and D-Cys). Mechanism:

nucleophilic attack of the thiolate onto a benzylic halide.

Reagents:

- Linker:

  -Dibromo-m-xylene (or similar).
- Buffer: 20 mM Ammonium Bicarbonate (pH 8.0) or Tris-HCl.
- Solvent: 50% Acetonitrile/Water.

Step-by-Step Procedure:

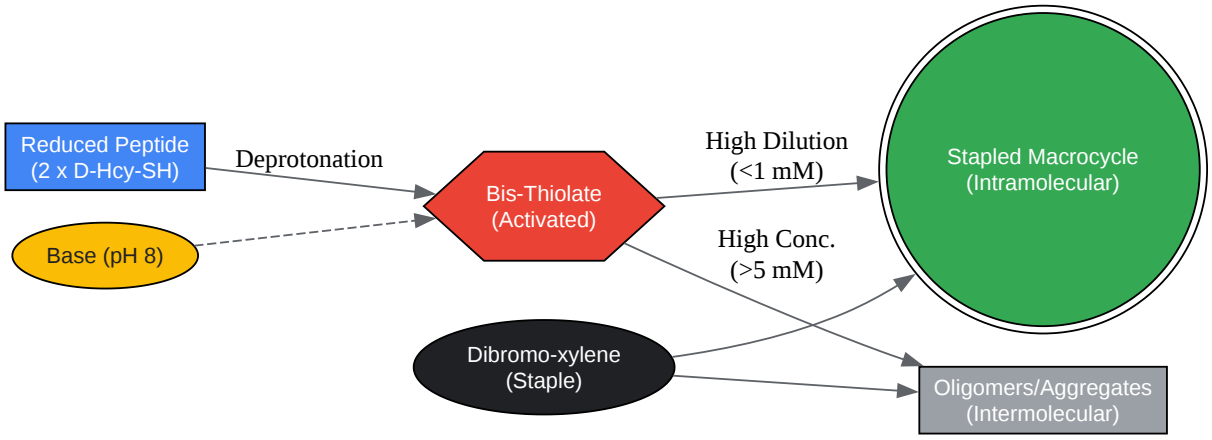
- Dissolution: Dissolve the crude linear peptide (containing two free D-Hcy thiols) in 50% ACN/Water at a dilute concentration (0.5 – 1.0 mg/mL) to favor intramolecular cycling over intermolecular polymerization.
- Reduction (Optional but Recommended): Add TCEP (Tris(2-carboxyethyl)phosphine) at 1.2 eq to ensure thiols are reduced.
- Linker Addition: Add the linker (1.1 eq) dissolved in ACN.
- Base Addition: Slowly add dilute Ammonium Hydroxide or DIEA to adjust pH to 8.0. Monitor pH carefully; D-Hcy thiolate is the nucleophile.

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- Reaction: Stir for 1–2 hours. Monitor by LC-MS.
  - Success: Mass shift = +[Linker Mass] - [2 x HBr].
- Quenching: Acidify with TFA to pH < 3.

Mechanistic Visualization: The Stapling Pathway

This diagram illustrates the kinetic competition between the desired intramolecular stapling and the unwanted intermolecular dimerization.



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Figure 2: Reaction pathway for peptide stapling.[3] Dilution is the critical control variable to favor the green path (Cyclic) over the gray path (Polymer).

Quality Control & Troubleshooting

Self-Validating Systems

- Ellman's Test (Post-Cleavage): Before cyclization, quantify free thiols using Ellman's reagent (DTNB).

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- Expectation: A peptide with 2 D-Hcy residues should yield a molar absorptivity corresponding to 2 free thiols. If lower, oxidation or incomplete deprotection occurred.

- Isotopic Pattern Analysis (MS): D-Hcy stapled peptides often show complex isotopic envelopes if the linker contains halogens (rare) or simply due to the macrocyclic constraint. Use High-Res MS to confirm the exact mass loss of

  (for disulfide) or

  (for stapling).

Common Issues

- Problem: Mass spectrum shows +14 or +28 Da impurities.
  - Cause: Methylation of the D-Hcy thiol during cleavage if Methionine is present in the sequence (scavenger failure).
  - Solution: Increase DODT concentration to 5% in the cleavage cocktail.
- Problem: Incomplete Cyclization.
  - Cause: Steric strain. The D-Hcy ring is larger (11+ atoms depending on sequence spacing).
  - Solution: Switch solvent to TFE (Trifluoroethanol) during cyclization to induce secondary structure pre-organization, bringing the thiols closer.

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